

Safety data sheet (SDS) for N-(2-chlorophenyl)acrylamide handling

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Compound of Interest

Compound Name: *N*-(2-chlorophenyl)acrylamide

CAS No.: 17090-09-4

Cat. No.: B2903544

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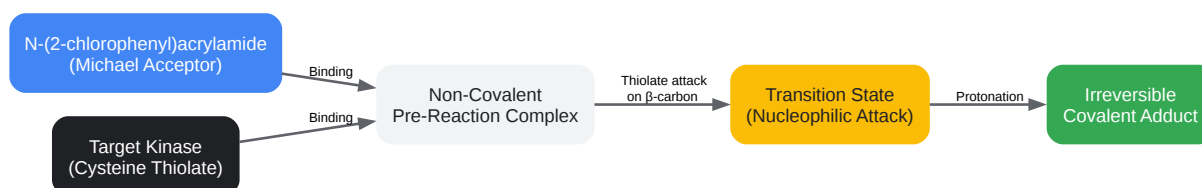
An in-depth technical guide for drug development professionals and synthetic chemists handling **N-(2-chlorophenyl)acrylamide**, focusing on its mechanistic role as a covalent warhead, physicochemical hazards, and self-validating safety protocols.

Executive Summary & Mechanistic Context

In the landscape of targeted covalent inhibitors (TCIs), the acrylamide moiety has emerged as the "gold standard" electrophilic warhead for targeting non-catalytic cysteine residues in kinases (e.g., EGFR, BTK)[1]. **N-(2-chlorophenyl)acrylamide** serves as a critical building block and model compound in this domain.

As a Michael acceptor, the α,β -unsaturated carbonyl of the acrylamide undergoes a nucleophilic attack by the thiolate anion of a target cysteine[2]. The inclusion of the 2-chlorophenyl group is not merely structural; it exerts an inductive electron-withdrawing effect that fine-tunes the electrophilicity of the β -carbon. This causality is vital: if the warhead is too reactive, it binds indiscriminately to off-target proteins and glutathione (GSH), causing systemic toxicity; if it is too inert, it fails to achieve the durable target occupancy required for therapeutic efficacy[3].

Because the exact chemical properties that make **N-(2-chlorophenyl)acrylamide** an effective drug warhead also make it a potent occupational hazard, standard safety data sheet (SDS) guidelines must be augmented with mechanistically grounded handling protocols.



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Fig 1. Michael addition pathway of **N-(2-chlorophenyl)acrylamide** with a target cysteine.

Physicochemical Properties & Hazard Profile

To design a self-validating safety protocol, one must first understand the quantitative parameters of the compound[4].

Table 1: Quantitative Physicochemical Data

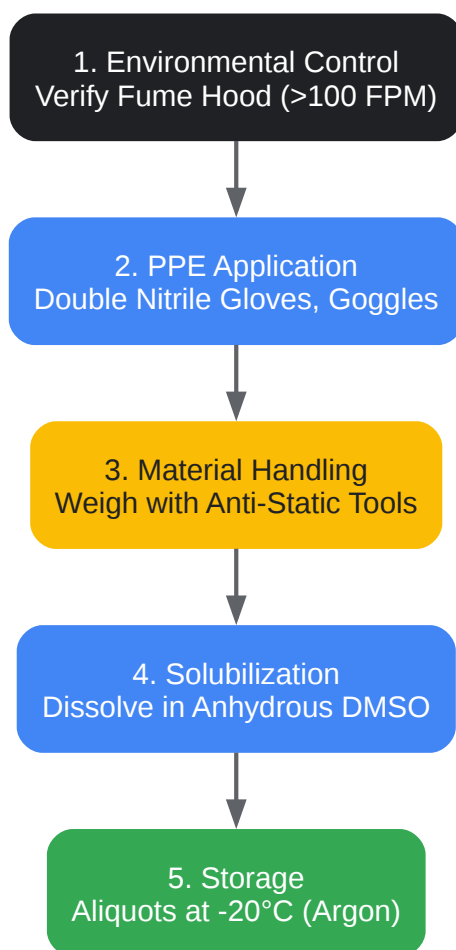
Property	Value	Mechanistic Relevance & Causality
CAS Number	17090-09-4	Unique identifier for safety tracking and inventory control.
Molecular Formula	C ₉ H ₈ ClNO	The chlorine atom increases lipophilicity, aiding cell permeability.
Molecular Weight	181.62 g/mol	Low MW makes it an ideal fragment for structure-based drug design.
Melting Point	100-102 °C	Solid at room temperature; poses a severe inhalation risk from dust.
Electrophilic Core	α,β -unsaturated amide	Highly reactive toward biological nucleophiles (thiolates, amines).

Hazard Classifications (GHS):

- Skin Irritation (Category 2) & Eye Irritation (Category 2): The compound readily alkylates proteins in the stratum corneum and corneal epithelium.
- Sensitization (Skin): Repeated exposure can lead to haptenization, where the compound covalently binds to endogenous proteins, triggering an adaptive immune response (allergic contact dermatitis).
- Target Organ Toxicity (STOT SE 3): Inhalation of the fine powder causes severe respiratory tract irritation due to rapid reaction with the mucosal lining.

Self-Validating Handling & Storage Protocols

Standard laboratory practices often fail to account for the insidious nature of covalent warheads. The following protocols are designed as self-validating systems—meaning the physical steps inherently prevent the chemical failure modes.



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Fig 2. Standard operating procedure for safe handling of acrylamide warheads.

Storage Causality: Acrylamides are prone to spontaneous radical polymerization, a highly exothermic process. **N-(2-chlorophenyl)acrylamide** must be stored at -20°C in a desiccator under an inert atmosphere (Argon). The absence of oxygen and moisture prevents the initiation of radical chains and hydrolytic degradation of the amide bond.

Experimental Workflow: In Vitro GSH Reactivity Assay

Before advancing a TCI to complex biological assays, its intrinsic electrophilicity must be quantified. The Glutathione (GSH) half-life (

) assay is the industry standard for predicting in vivo off-target reactivity[5].

Step-by-Step Methodology:

- Preparation of Stock Solutions: Dissolve **N-(2-chlorophenyl)acrylamide** in anhydrous DMSO to a concentration of 10 mM.
 - Causality: DMSO is an aprotic solvent that prevents premature hydrolysis while maintaining the compound in a fully solvated state.
- Buffer Equilibration: Prepare 100 mM Potassium Phosphate buffer (pH 7.4) and degas thoroughly with Argon.
 - Causality: Degassing prevents the ambient oxidation of GSH into its disulfide dimer (GSSG), ensuring the nucleophile concentration remains exact.
- Reaction Initiation: Mix the compound stock with a 5 mM GSH solution in the buffer (final compound concentration: 100 μ M).
 - Causality: Utilizing a 50-fold molar excess of GSH forces the reaction into pseudo-first-order kinetics. This mathematically validates the assay, allowing the reaction rate to be independent of the fluctuating GSH concentration.
- Kinetic Monitoring: Monitor the depletion of the compound via LC-MS or the disappearance of the alkene protons via

H-NMR at 10-minute intervals for 3 hours.
- Data Analysis: Plot the natural log of the remaining compound concentration versus time. The slope yields the pseudo-first-order rate constant (k_{obs}), from which the half-life ($t_{1/2}$) is calculated.

Emergency Response & Decontamination

In the event of a spill, physical removal (wiping) is insufficient and dangerous, as it spreads the reactive dust. Decontamination must rely on chemical neutralization.

Self-Validating Spill Protocol:

- Isolation: Immediately evacuate the immediate area and maximize fume hood ventilation to clear airborne particulates.
- Chemical Neutralization: Spray the spill area heavily with a 5% (w/v) sodium bisulfite () solution.
 - Causality: Bisulfite is a potent, water-soluble nucleophile. It rapidly undergoes a Michael addition with the acrylamide warhead, converting the toxic, lipophilic electrophile into a highly water-soluble, biologically benign sulfonate salt. This step is self-validating because it chemically destroys the hazard rather than merely relocating it.
- Physical Removal: Wait 15 minutes to ensure the kinetic completion of the neutralization reaction. Wipe the area with absorbent pads and dispose of them in a designated hazardous chemical waste container.

References

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